

An In-depth Technical Guide on 2-Chloroethyl Isocyanate

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Compound of Interest

Compound Name: 2-Chloroethyl isocyanate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Chloroethyl isocyanate (CEI), with CAS number 1943-83-5, is a bifunctional chemical reagent of significant interest in organic synthesis, particularly within the pharmaceutical and agrochemical industries.[1][2] Its dual reactivity, stemming from the chloroethyl group and the highly electrophilic isocyanate moiety, allows for its use as a versatile building block in the creation of complex molecules.[3] This document provides a comprehensive overview of the chemical and physical properties of **2-chloroethyl isocyanate**, details its reactivity and common applications, outlines experimental considerations, and summarizes critical safety information.

Chemical and Physical Properties

2-Chloroethyl isocyanate is a clear, colorless to light yellow liquid at room temperature.[1][4] It is recognized for its pungent odor and is highly reactive, particularly with nucleophiles and moisture.[1][5] Due to its reactivity, it is classified as a dangerous good for transportation and requires careful handling and storage.[6]

Table 1: Physical and Chemical Properties of 2-Chloroethyl Isocyanate

Property	Value	Reference(s)
CAS Number	1943-83-5	[4]
Molecular Formula	C ₃ H ₄ CINO	[4]
Molecular Weight	105.52 g/mol	[4][7]
Appearance	Clear, colorless to light yellow liquid	[1][4][8]
Boiling Point	135 °C to 142 °C	[4][8]
Density	1.237 g/mL at 25 °C	[4]
Refractive Index (n ₂₀ /D)	1.447	
Flash Point	56 °C (132.8 °F)	[4][8]
Water Solubility	Reacts with water	[1][4][9]
Stability	Stable under normal conditions, but moisture sensitive.[5][8] Decomposes in contact with water.[8]	
Storage Temperature	2-8°C, under inert gas	[10]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and quality control of **2-chloroethyl isocyanate**. Key spectral data are summarized below.

Table 2: Spectroscopic Data for 2-Chloroethyl Isocyanate

Technique	Key Features and Observations	Reference(s)
^1H NMR	Spectra available for reference.	[7]
^{13}C NMR	Spectra available for reference.	[11]
Infrared (IR) Spectroscopy	Conforms to standard spectra. The isocyanate group (-N=C=O) shows a characteristic strong, sharp absorption band.	[7][12]
Mass Spectrometry (MS)	GC-MS data available for fragmentation pattern analysis.	[7]
Raman Spectroscopy	FT-Raman spectra available for reference.	[7][13]

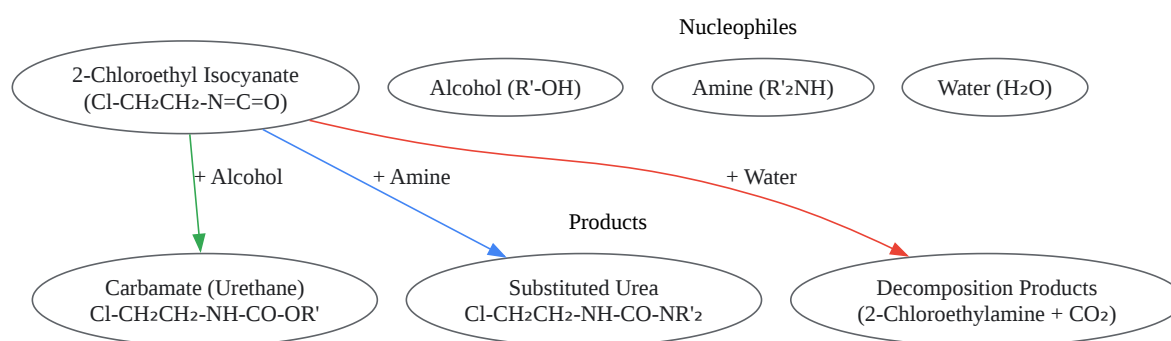
Chemical Reactivity and Mechanisms

The reactivity of **2-chloroethyl isocyanate** is dominated by the electrophilic carbon atom of the isocyanate group (-N=C=O). This group readily reacts with a wide range of nucleophiles.[14]

Reactions with Nucleophiles

- Alcohols: Reacts with alcohols to form carbamates (urethanes). This reaction is often catalyzed by tertiary amines or certain metal salts.[14][15] The reaction can be complex, with evidence suggesting the involvement of multiple alcohol molecules in the transition state.[16]
- Amines: Primary and secondary amines react with **2-chloroethyl isocyanate** to yield substituted ureas.[14]
- Water: Reacts with water to form an unstable carbamic acid, which then decomposes into 2-chloroethylamine and carbon dioxide.[14] This moisture sensitivity necessitates handling under anhydrous conditions.[5][17]

The presence of the chloroethyl group allows for subsequent reactions, making CEI a valuable bifunctional building block.



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Applications in Synthesis and Drug Development

2-Chloroethyl isocyanate is a crucial intermediate in the synthesis of a variety of compounds, particularly in the pharmaceutical and agrochemical sectors.[1][18]

- **Anticancer Agents:** It is a key reagent in the synthesis of nitrosoureas, a class of alkylating agents used in chemotherapy.[19] For example, it is used to produce Lomustine (CCNU), a drug for treating brain tumors and Hodgkin's lymphoma.[5][19] The chloroethyl group is critical to the DNA-damaging mechanism of these drugs.[19]
- **Agrochemicals:** Its reactivity is harnessed to create herbicides, insecticides, and fungicides. [2] The final molecule's properties can be tuned by reacting the isocyanate with different functional groups.[2]
- **Polymer Science:** The reactive isocyanate group can be incorporated into polymer backbones to create specialized polyurethanes or polyureas with unique properties for coatings, adhesives, or functional materials.[3]

- General Organic Synthesis: It is used in the preparation of various heterocyclic compounds and as a versatile reagent for introducing the 2-chloroethyl carbamoyl moiety.[\[20\]](#)

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using 2-Chloroethyl Isocyanate.
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Experimental Protocols & Considerations

General Handling and Storage

Due to its toxicity, flammability, and sensitivity to moisture, **2-chloroethyl isocyanate** must be handled with extreme care.[\[10\]](#)[\[17\]](#)

- Storage: Store in a cool (refrigerator/flammables area at 2-8°C), dry, well-ventilated place away from incompatible substances like water, acids, bases, alcohols, and strong oxidizing agents.[\[4\]](#)[\[8\]](#) The container should be tightly sealed, and the material is best handled under an inert atmosphere (e.g., nitrogen or argon).[\[10\]](#)[\[21\]](#)
- Handling: Use in a well-ventilated area or a chemical fume hood.[\[17\]](#) Employ spark-proof tools and explosion-proof equipment.[\[8\]](#) All personal contact, including inhalation, should be avoided.[\[22\]](#)

Example Protocol: Synthesis of 1-(2-chloroethyl)-3-cyclohexylurea

This procedure is an intermediate step in the synthesis of the anticancer drug Lomustine.^[19]

- In a reaction vessel equipped for mechanical stirring and operation under an inert atmosphere, dissolve cyclohexylamine in a suitable anhydrous solvent (e.g., tetrahydrofuran).
- Cool the solution to 0-5 °C using an ice bath.
- Slowly add **2-chloroethyl isocyanate** dropwise to the cooled solution while maintaining the temperature. The reaction is exothermic.
- After the addition is complete, allow the reaction to stir for several hours (e.g., 12 hours) at a controlled temperature.^[23]
- Monitor the reaction progress using an appropriate technique (e.g., TLC or LC-MS).
- Upon completion, the product, 1-(2-chloroethyl)-3-cyclohexylurea, can be isolated. This may involve a purification step, such as continuous liquid-liquid extraction to remove unreacted **2-chloroethyl isocyanate**.^[19]

Safety and Toxicology

2-Chloroethyl isocyanate is a hazardous chemical that poses significant health risks.

Table 3: Hazard and Safety Information

Hazard Type	Description	Reference(s)
Acute Toxicity	Toxic if swallowed, inhaled, or absorbed through the skin.[8] [21] Inhalation may be fatal due to spasm, inflammation, and edema of the larynx and bronchi.[17][24]	
Irritation	Causes severe skin, eye, and respiratory tract irritation.[17] [21] It is a lachrymator (causes tearing).[17][21]	
Sensitization	May cause allergic skin reactions and respiratory sensitization (asthma).[10][17]	
Target Organs	Central nervous system, kidneys, liver.[17]	
Flammability	Flammable liquid and vapor.[8] Vapors can form explosive mixtures with air.[10][24]	
Reactivity	Reacts with water and is incompatible with acids, bases, alcohols, amines, and strong oxidizing agents.[8][24]	
Personal Protective Equipment (PPE)	Chemical safety glasses or face shield, appropriate protective gloves and clothing, and respiratory protection (use in a fume hood or with a self-contained breathing apparatus).[21]	

Emergency Procedures:

- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water/shower.[8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[21]
- Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth.[8] In all cases of exposure, immediate medical attention is required.[8]

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